

Comprehensive Disposal Protocol for (R)-Methyl 2-hydroxy-3-phenylpropanoate

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Compound of Interest

Compound Name: (R)-Methyl 2-hydroxy-3-phenylpropanoate

Cat. No.: B1588834

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This guide provides a detailed, safety-driven protocol for the proper disposal of **(R)-Methyl 2-hydroxy-3-phenylpropanoate** (CAS No. 27000-00-6). Adherence to these procedures is critical for ensuring personnel safety, maintaining regulatory compliance, and protecting the environment. The protocol is designed for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting.

The disposal of any chemical waste is governed by stringent regulations, primarily the Resource Conservation and Recovery Act (RCRA) enforced by the U.S. Environmental Protection Agency (EPA), which establishes a "cradle to grave" management system for hazardous materials.^[1] Concurrently, the Occupational Safety and Health Administration (OSHA) mandates workplace safety standards for handling such chemicals.^{[2][3][4]} This guide synthesizes these requirements into a practical, actionable workflow.

Hazard Profile & Regulatory Framework

(R)-Methyl 2-hydroxy-3-phenylpropanoate is a white to off-white crystalline powder.^[5] A thorough hazard assessment is the foundational step for determining its proper disposal pathway. Based on the Globally Harmonized System (GHS), this compound presents several hazards that mandate its classification as regulated hazardous waste.

Table 1: Chemical and Hazard Identification

Property	Value / Classification	Source
CAS Number	27000-00-6	[5]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[6]
Physical Form	Crystal - Powder / White - Almost white	[5]
GHS Signal Word	Warning	[5] [6]
Hazard Statements	H302: Harmful if swallowed	[6] [7]
H315: Causes skin irritation	[6] [7]	
H319: Causes serious eye irritation	[6] [7]	
H335: May cause respiratory irritation	[6] [7]	

Due to its acute oral toxicity and irritant properties, this chemical cannot be disposed of as common refuse or via the sanitary sewer system.[\[8\]](#) It must be managed as a hazardous waste stream from the point of generation to its final disposal by a licensed facility.[\[9\]](#)

Personnel Safety & Protective Equipment (PPE)

To mitigate the risks identified in the hazard profile, all personnel handling waste **(R)-Methyl 2-hydroxy-3-phenylpropanoate** must use appropriate Personal Protective Equipment (PPE). The selection of PPE is directly informed by the chemical's potential routes of exposure and its GHS classification.

Table 2: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Regulatory Standard
Eye & Face	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Prevents eye irritation (H319). Mandated by OSHA 29 CFR 1910.133. [10]
Hand	Chemically resistant gloves (e.g., Nitrile).	Prevents skin irritation (H315). [7] [11]
Body	Standard laboratory coat.	Protects against incidental skin contact. [10]
Respiratory	NIOSH-approved respirator.	Required if handling procedures may generate dust or if ventilation is inadequate, to prevent respiratory irritation (H335). Governed by OSHA 29 CFR 1910.134. [11]

Causality: The requirement for specific PPE is not arbitrary; it is a direct control measure against the documented hazards. For example, because the compound is a known skin irritant, impermeable gloves are non-negotiable to prevent dermal exposure and subsequent irritation. [\[7\]](#)[\[11\]](#)

Waste Handling & Accumulation Protocol

The following step-by-step process ensures that waste is collected, stored, and prepared for disposal in a manner that is safe and compliant with EPA and OSHA regulations.

Step 1: Waste Determination

At the point of generation, any unused **(R)-Methyl 2-hydroxy-3-phenylpropanoate** or materials contaminated with it (e.g., weighing paper, contaminated gloves) are to be declared hazardous waste.[\[9\]](#)[\[12\]](#) This determination is the first critical step in the RCRA compliance process.[\[8\]](#)

Step 2: Container Selection

Select a waste container that is in good condition and chemically compatible with the waste.

- Material: Use a high-density polyethylene (HDPE) or glass container.
- Integrity: The container must be free of cracks or damage and possess a secure, leak-proof screw-top cap.[8][13]
- Headroom: Do not fill the container completely. Leave at least 10% of headspace to allow for expansion.[13]

Step 3: Waste Segregation

Chemical incompatibility can lead to dangerous reactions.

- Store this waste stream separately from incompatible materials, particularly strong oxidizing agents.[10]
- Maintain physical barriers or sufficient distance between different waste categories within the laboratory.[13][14]

Step 4: Labeling

Proper labeling is a frequent point of regulatory failure and is essential for safety and compliance. Each waste container must be labeled immediately upon the first addition of waste.[9] The label must include:

- The words "Hazardous Waste".[13]
- Chemical Contents: List all constituents by full chemical name (no formulas or abbreviations). For mixtures, include percentages of each component. Example: "**(R)-Methyl 2-hydroxy-3-phenylpropanoate, >99%**".[13]
- Hazard Identification: Clearly indicate the associated hazards (e.g., "Toxic," "Irritant").[13]
- Accumulation Dates: Note the date you first add waste (Accumulation Start Date) and the date the container becomes full.[13]
- Generator Information: Include the laboratory, building/room number, and a point of contact.

Step 5: Accumulation in a Satellite Accumulation Area (SAA)

The labeled, closed waste container must be stored in a designated SAA.

- The SAA must be at or near the point of waste generation and under the control of the laboratory personnel.[9][13]
- Keep the waste container closed at all times except when adding waste.[1] This is a critical EPA requirement to prevent spills and vapor release.
- The SAA must be inspected weekly to check for leaks and proper labeling.[13]

Spill Management & Emergency Procedures

In the event of an accidental release, prompt and correct action is crucial.

Small Spill Cleanup (Solid)

- Ensure the area is well-ventilated.
- Don the full PPE detailed in Table 2.
- Prevent the generation of dust.
- Carefully sweep or vacuum the solid material.[7][10]
- Place the spilled material and any contaminated cleaning supplies into a designated hazardous waste container and label it accordingly.
- Clean the spill area with soap and water.

Exposure First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.[7]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[7]

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[7][11]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[7]

Final Disposal Logistics

The ultimate disposal of hazardous waste is a highly regulated process that must be managed by trained professionals.

- Institutional EHS: Once a waste container is full, it must be dated. Your institution's Environmental Health & Safety (EHS) department must be contacted for pickup.[9][13] Under RCRA, a full container must be removed from the SAA within three days.[13]
- Licensed Contractor: The EHS department will consolidate waste and arrange for its transport and disposal via a licensed hazardous waste disposal company.[7][12][14] This contractor is responsible for handling regulatory paperwork, such as the Uniform Hazardous Waste Manifest, and ensuring the waste is treated or disposed of at a permitted facility.[15][16]

Disposal Workflow Diagram

The following diagram illustrates the complete, compliant lifecycle for **(R)-Methyl 2-hydroxy-3-phenylpropanoate** waste.

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